Ecotoxicity of Adipate Esters: A Comparative Guide for Researchers

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Compound of Interest

Compound Name:	*Ethyl methyl adipate*
CAS No.:	*18891-13-9*
Cat. No.:	*B092575*

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In the landscape of pharmaceutical and industrial manufacturing, the selection of plasticizers is a critical decision, balancing performance with environmental stewardship. As regulatory scrutiny and consumer awareness concerning the environmental fate of chemical additives intensify, a thorough understanding of the ecotoxicity of these compounds is paramount. Adipate esters, often utilized as alternatives to phthalate plasticizers, are a diverse group of chemicals whose environmental impact warrants careful consideration. This guide offers a comprehensive comparison of the ecotoxicity of various adipate esters, providing researchers, scientists, and drug development professionals with the data and insights necessary for informed material selection.

The Environmental Imperative: Why Ecotoxicity Matters

Adipate plasticizers, while generally considered to have a more favorable toxicological profile than some of their predecessors, can still pose a risk to aquatic ecosystems.[1][2] Their release into the environment can occur during production, use, and disposal of plasticized materials. Once in the aquatic environment, their potential to cause harm to organisms at different trophic

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levels—from algae to fish—becomes a key concern.[3] This guide synthesizes available ecotoxicity data to illuminate the comparative risks associated with different adipate esters.

Comparative Ecotoxicity Data of Adipate Esters

The following table summarizes acute and chronic ecotoxicity data for a range of adipate esters across three key aquatic organisms: fish, daphnids (aquatic invertebrates), and algae. The presented data, primarily derived from studies following standardized OECD guidelines, allows for a direct comparison of the potential environmental impact of these compounds.

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Adipate Ester	Test Organism	Endpoint	Value (mg/L)	Reference(s)
Dimethyl Adipate (DMA)	Data not readily available	-	-	[4][5]
Diethyl Adipate (DEA)	Fish	96h LC50	56	[6]
	Daphnia magna	48h EC50	Data not readily available	[7]
	Algae	72h EC50	Data not readily available	
Dibutyl Adipate (DBA)	Oryzias latipes (Fish)	96h LC50	3.7	[8]
	Daphnia magna	24h EC50	17	[8]
	Selenastrum capricornutum (Algae)	NOEC	2.0	[8]
Diisobutyl Adipate (DIBA)	Data not readily available	-	-	[3]
Di(2-ethylhexyl) Adipate (DEHA/DOA)	Fish (various)	96h LC50	> 0.78 (water solubility)	[8]
	Daphnia magna	48h EC50	0.48 - 0.85	[8]
	Daphnia magna	21d NOEC	0.024 - 0.052	[8]
	Algae	-	Not acutely toxic at or above water solubility	[8]
Diisononyl Adipate (DINA)	Data not readily available	-	-	[3]
Diisodecyl Adipate (DIDA)	Data not readily available	-	-	[3]

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LC50: The concentration of a substance that is lethal to 50% of the test organisms within a specified time. EC50: The concentration of a substance that causes a specified effect (e.g., immobilization) in 50% of the test organisms within a specified time. NOEC: No Observed Effect Concentration, the highest tested concentration of a substance at which no statistically significant adverse effect is observed.

Interpreting the Data: Structure-Activity Relationships

The variation in ecotoxicity among different adipate esters can often be explained by their chemical structure, a concept known as the structure-activity relationship (SAR). A key determinant of an adipate ester's environmental fate and toxicity is the length and branching of its alcohol chains.

Generally, as the alkyl chain length of the alcohol substituent increases, the water solubility of the adipate ester decreases. This lower water solubility can lead to a reduction in the bioavailable concentration of the chemical to aquatic organisms, often resulting in lower acute toxicity.[9] For instance, the data for DEHA/DOA, which has longer C8 alcohol chains, shows lower acute toxicity to fish compared to DBA with its shorter C4 chains.

However, increased alkyl chain length can also lead to a higher octanol-water partition coefficient (log Kow), indicating a greater potential for bioaccumulation in organisms.[3] While adipate esters are generally considered to be readily biodegradable, a higher potential for bioaccumulation could lead to adverse effects from chronic exposure.[1][2]

The branching of the alcohol chain can also influence biodegradability and, consequently, ecotoxicity. While detailed studies on a wide range of adipate esters are ongoing, it is a critical factor to consider in the overall environmental risk assessment.

Standardized Ecotoxicity Testing: A Methodological Overview

To ensure the reliability and comparability of ecotoxicity data, standardized test protocols are employed. The Organization for Economic Co-operation and Development (OECD) has

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established a set of internationally recognized guidelines for the testing of chemicals. For aquatic ecotoxicity, the following are cornerstone tests:

- OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test: This test assesses the effect of a substance on the growth of freshwater microalgae.
- OECD 202: Daphnia sp., Acute Immobilisation Test: This test evaluates the acute toxicity of a substance to daphnids, a key component of freshwater ecosystems.
- OECD 203: Fish, Acute Toxicity Test: This test determines the acute lethal toxicity of a substance to fish.

The causality behind these experimental choices lies in assessing the impact on three distinct trophic levels, providing a more holistic view of the potential ecosystem-wide effects. Algae are primary producers, daphnids are primary consumers, and fish represent a higher trophic level.

Below is a detailed, step-by-step methodology for the OECD 202 test, a common and crucial assessment for aquatic invertebrates.

Experimental Protocol: OECD 202 - Daphnia sp., Acute Immobilisation Test

Objective: To determine the median effective concentration (EC50) of a test substance that causes immobilization of Daphnia magna over a 48-hour exposure period.

Materials:

- Test substance (adipate ester)
- Daphnia magna (less than 24 hours old)
- Reconstituted freshwater (or other suitable culture medium)
- Glass test vessels (e.g., beakers)
- Pipettes and other standard laboratory equipment
- Incubator or temperature-controlled room (20 ± 2 °C)

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- Light source (providing a 16-hour light: 8-hour dark photoperiod)

Procedure:

- Preparation of Test Solutions:
  - Prepare a stock solution of the test substance in the reconstituted freshwater. Due to the low water solubility of many adipate esters, a water-accommodated fraction (WAF) or a solvent carrier may be necessary. The choice of preparation method should be scientifically justified and documented.
  - From the stock solution, prepare a geometric series of at least five test concentrations.
  - Prepare a control group using only the reconstituted freshwater (and solvent if used).
- Test Setup:
  - Aliquot the test solutions and control into replicate test vessels. A minimum of 20 daphnids per concentration, divided into at least four replicates, is required.
  - Randomly introduce the young daphnids into each test vessel.
- Incubation:
  - Place the test vessels in the incubator at 20 ± 2 °C under the specified photoperiod.
  - The daphnids are not fed during the test.
- Observations:
  - At 24 and 48 hours, count the number of immobilized daphnids in each vessel. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.
  - Record any other observed effects, such as abnormal behavior.
- Data Analysis:

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- Calculate the percentage of immobilized daphnids at each concentration for both the 24-hour and 48-hour observation points.
- Determine the 48-hour EC50 value and its 95% confidence limits using appropriate statistical methods (e.g., probit analysis).

Self-Validating System: The protocol's integrity is maintained through several key checks. The control group's immobilization rate must not exceed 10% for the test to be valid. The dissolved oxygen concentration in the test vessels should remain above 3 mg/L. The pH of the test solutions should not vary by more than 1.5 units. These parameters ensure that any observed effects are due to the test substance and not to adverse experimental conditions.

Visualizing the Process: Experimental Workflow and a Conceptual Pathway

To further clarify the experimental process and the underlying biological impact, the following diagrams are provided.

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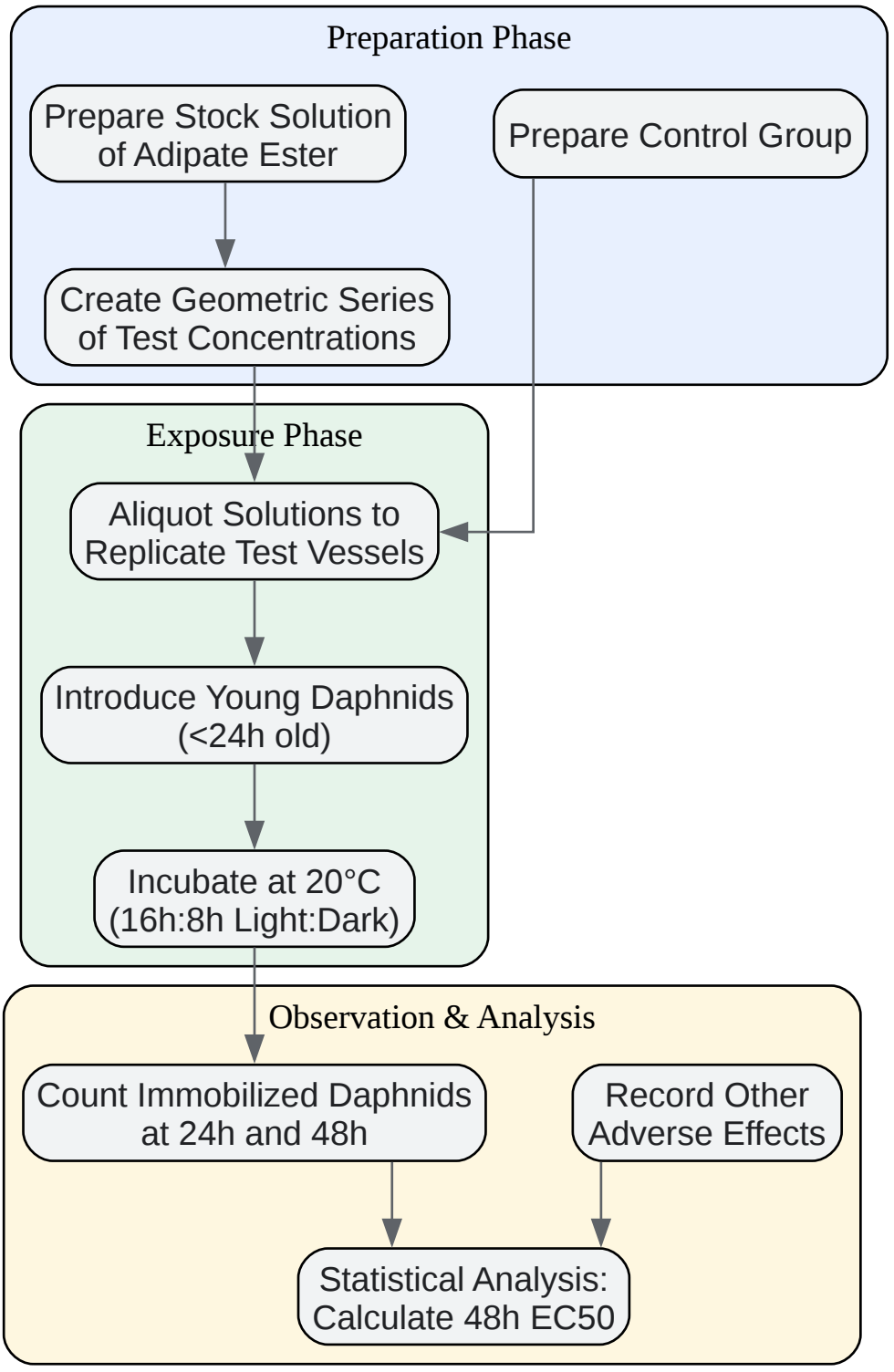

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Caption: Experimental workflow for the OECD 202 Daphnia sp. Acute Immobilisation Test.

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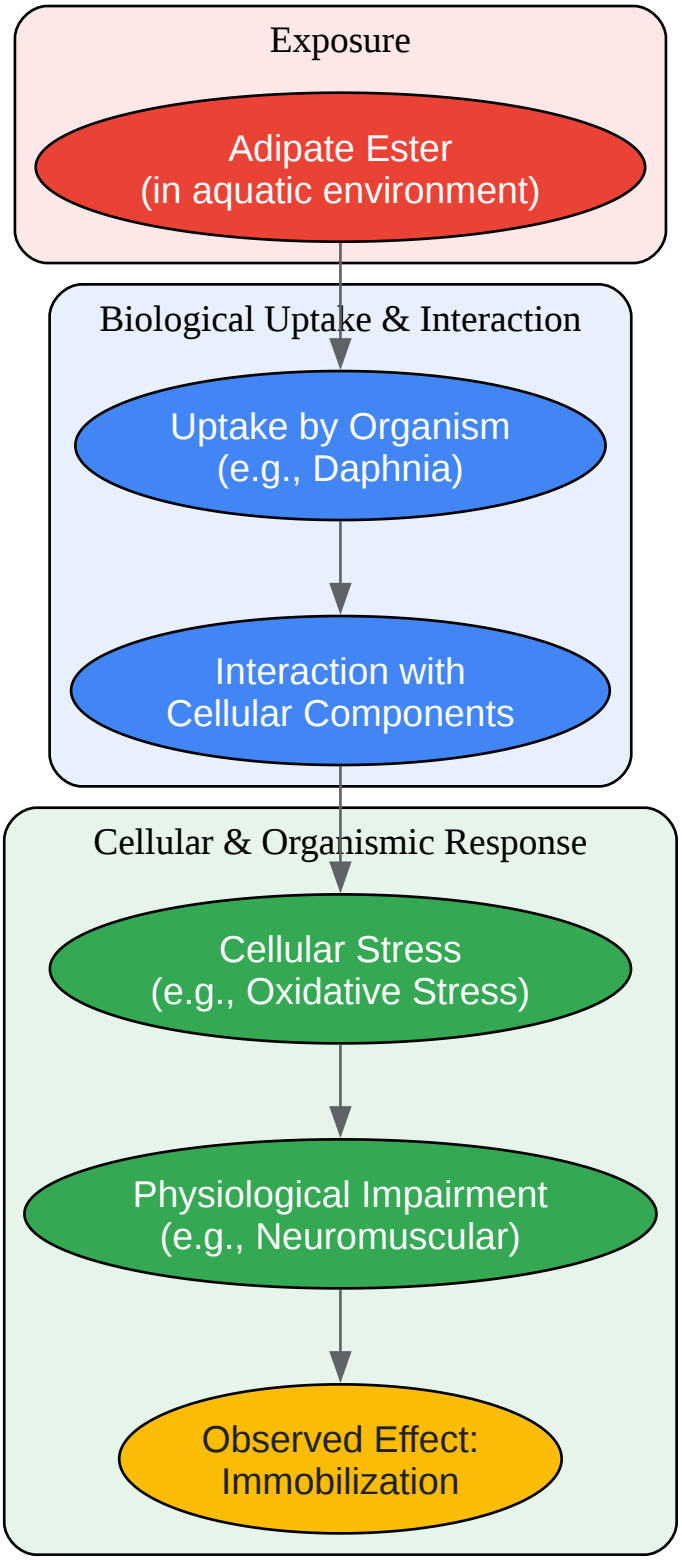

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Sources

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. Global Environmental and Toxicological Data of Emerging Plasticizers: Current Knowledge, Regrettable Substitution Dilemma, Green Solution and Future Perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. saiper.com [saiper.com]
- 5. Dimethyl Adipate CAS 627-93-0 Dimethyl Hexanedioate (DMA) Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 6. Diethyl Adipate(DEA) MSDS/SDS | Supplier & Distributor [histry-chem.com]
- 7. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. Ecotoxicity of the Adipate Plasticizers: Influence of the Structure of the Alcohol Substituent - PMC [pmc.ncbi.nlm.nih.gov]
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